

Technical Support Center: Real-Time Nitric Oxide (NO) Measurement from Spermine NONOate

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Compound of Interest

Compound Name: *Spermine NONOate*

Cat. No.: *B12422451*

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This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals working with the nitric oxide donor **Spermine NONOate**. The focus is on overcoming challenges encountered during the real-time measurement of NO release.

Frequently Asked Questions (FAQs)

Q1: What is **Spermine NONOate** and how does it release nitric oxide (NO)?

A1: **Spermine NONOate**, or (Z)-1-[N-[3-aminopropyl]-N-[4-(3-aminopropylammonio)butyl]-amino]diazene-1,2-diolate, is a diazeniumdiolate (NONOate) compound that serves as a reliable NO donor.^{[1][2]} It spontaneously decomposes in aqueous solutions under physiological conditions (pH 7.4, 37°C) to release two moles of NO per mole of the parent compound.^[1] This decomposition is a first-order process dependent on pH and temperature, and unlike some other donors, it does not require enzymatic or redox activation.^{[3][4]}

Q2: What are the key properties and stability of **Spermine NONOate**?

A2: **Spermine NONOate** is a crystalline solid that is soluble in aqueous buffers up to 100 mg/ml.[1] For long-term storage, it should be kept desiccated at -80°C to maintain its stability for at least two years.[1] Stock solutions should be prepared fresh before each experiment, and repeated freeze-thaw cycles should be avoided to prevent degradation.[5] The compound is relatively stable in basic solutions but readily releases NO as the pH becomes neutral or acidic.[3][6]

Q3: How is the NO release from **Spermine NONOate** initiated and controlled?

A3: The release of NO is primarily initiated by lowering the pH of the **Spermine NONOate** solution.[6] Researchers can prepare a moderately basic stock solution where the compound is stable and then introduce it into a neutral buffer (pH 7.4) at the desired temperature (e.g., 37°C) to start the controlled release of NO.[6] The rate of release is dictated by its half-life under the specific experimental conditions.

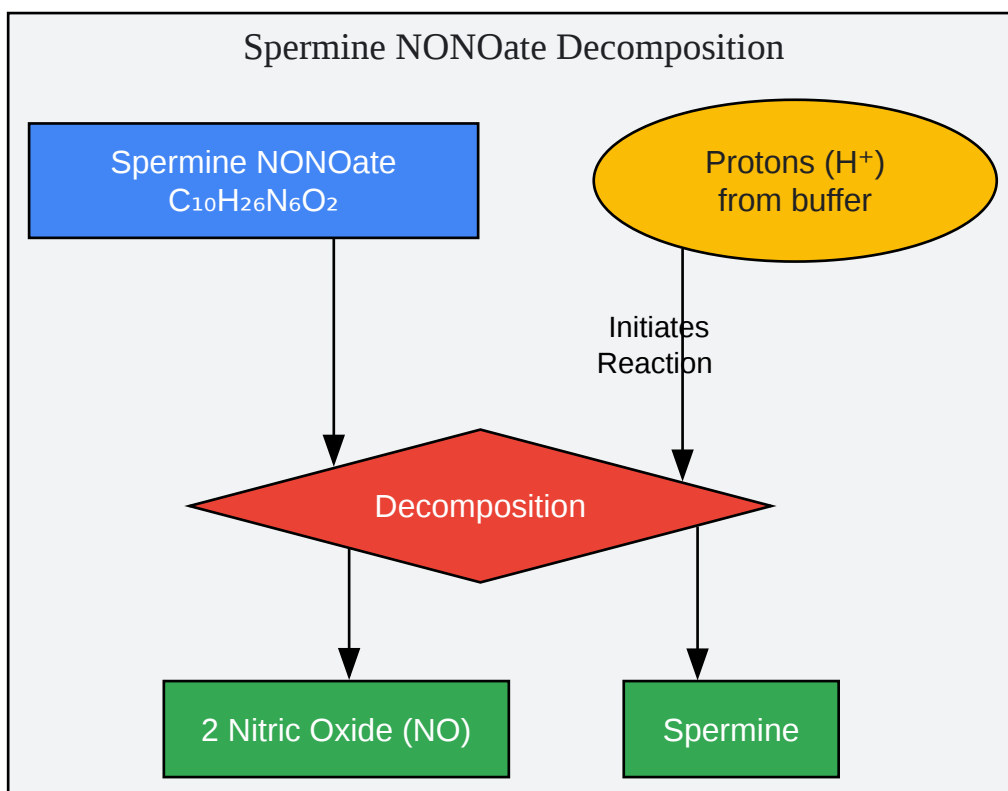
Quantitative Data: Spermine NONOate Release Profile

The release of NO from **Spermine NONOate** follows predictable, first-order kinetics. The following table summarizes its key quantitative characteristics.

Parameter	Value	Conditions	Citations
Stoichiometry	~1.7 - 2.0 moles of NO released per mole of Spermine NONOate	pH 7.4, 37°C	[7][8]
Half-life ($t_{1/2}$)	39 minutes	pH 7.4, 37°C	[1][2][3][9]
Half-life ($t_{1/2}$)	230 minutes	pH 7.4, 22-25°C	[1][3]
Decomposition Rate Constant	$0.019 \pm 0.002 \text{ min}^{-1}$	pH 7.4, 37°C	[7]
EC ₅₀ (Vasorelaxation)	6.2 μM	Rabbit Aorta	[2]

Visualizing the Process

The following diagrams illustrate the chemical decomposition of **Spermine NONOate** and a general workflow for its use in experiments.



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Caption: Proton-initiated decomposition of **Spermine NONOate**.

Experimental Workflow for Real-Time NO Measurement

1. Prepare Fresh
Spermine NONOate Solution

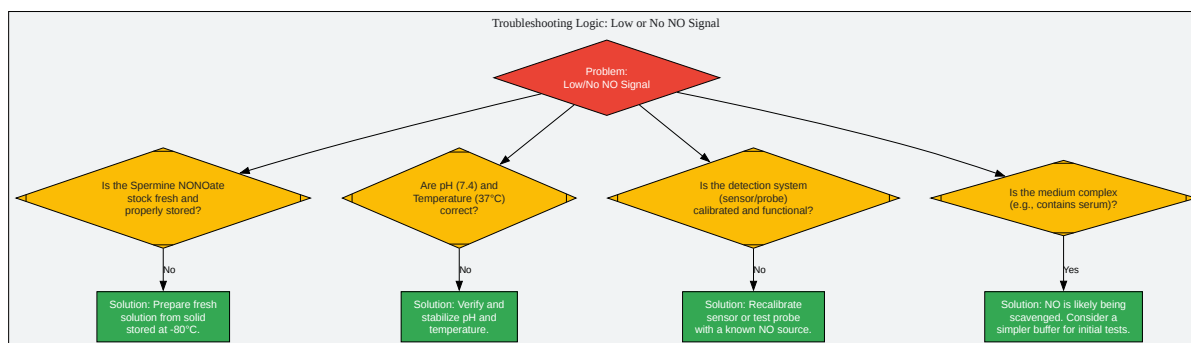
2. Set Up & Calibrate
NO Detection System
(e.g., Electrochemical Sensor)

3. Equilibrate System
with Buffer (pH 7.4, 37°C)

4. Add Spermine NONOate
to Initiate NO Release

5. Acquire Data in
Real-Time

6. Analyze Data
(e.g., Calculate NO concentration)



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